

# L-Leucine-d2 safety data sheet and handling information

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## Compound of Interest

Compound Name: L-Leucine-d2

Cat. No.: B1516447

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## L-Leucine-d2: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **L-Leucine-d2**, a deuterated form of the essential branched-chain amino acid L-Leucine. Given that the primary difference between **L-Leucine-d2** and L-Leucine is isotopic, this guide leverages safety data for L-Leucine as a reliable surrogate for its deuterated counterpart, a standard practice for stable isotope-labeled compounds which do not pose a radiological hazard.<sup>[1][2]</sup> This document is intended for professionals in research and drug development and outlines critical safety protocols, physical and chemical properties, and relevant biological pathways.

## Safety and Hazard Information

L-Leucine and its deuterated forms are generally not classified as hazardous substances.<sup>[3]</sup> However, as with any chemical, prudent laboratory practices should always be observed.<sup>[2]</sup>

## GHS Classification

L-Leucine is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.<sup>[4]</sup>

## Toxicological Data

The toxicological data available is for L-Leucine. The acute toxicity is low.

Toxicological Data for L-Leucine	
Acute Toxicity	Oral LD0 (Rat)
Value	> 2,000 mg/kg
Skin Corrosion/Irritation	Non-irritant (Rabbit)
Serious Eye Damage/Irritation	Non-irritant (Rabbit)
Carcinogenicity	Not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA. <a href="#">[3]</a>

## Potential Health Effects

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation upon prolonged contact.
- Eye Contact: May cause eye irritation.
- Ingestion: Ingestion of large amounts may cause gastrointestinal discomfort.

## Physical and Chemical Properties

The physical and chemical properties of **L-Leucine-d2** are expected to be very similar to those of L-Leucine, with a slight increase in molecular weight due to the deuterium atoms.

Property	Value for L-Leucine	Value for L-Leucine-d2
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>	C <sub>6</sub> H <sub>11</sub> D <sub>2</sub> NO <sub>2</sub>
Molecular Weight	131.17 g/mol	Approximately 133.18 g/mol
Appearance	White crystalline powder	White crystalline powder
Melting Point	293-295 °C (decomposes)	Not specified, expected to be similar to L-Leucine
Solubility in Water	22.4 g/L at 20 °C	Not specified, expected to be similar to L-Leucine
Odor	Odorless	Odorless

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity and purity of **L-Leucine-d2**.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Under normal conditions of use, respiratory protection is not required. If dust is generated, use a NIOSH-approved respirator.

## Safe Handling Practices

- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Wash hands thoroughly after handling.
- Avoid contact with skin, eyes, and clothing.

## Storage Conditions

- Keep container tightly closed in a dry and well-ventilated place.<sup>[5]</sup>
- Recommended storage temperature is room temperature.
- For long-term storage of solutions, aliquoting and storing at -20°C or -80°C is recommended to prevent degradation from repeated freeze-thaw cycles.<sup>[1]</sup>

## Experimental Protocols and Methodologies

While specific toxicology protocols for **L-Leucine-d2** are not readily available, the following sections describe general handling procedures and an example of an experimental design for studying the effects of L-Leucine supplementation.

### General Protocol for Handling and Preparing Solutions of Isotopically Labeled Amino Acids

This protocol outlines the general steps for safely handling and preparing solutions of stable isotope-labeled amino acids like **L-Leucine-d2**.

- **Acclimatization:** Before opening, allow the container of the lyophilized amino acid to equilibrate to room temperature to prevent condensation.
- **Weighing:** In a chemical fume hood or a designated weighing station with local exhaust ventilation, carefully weigh the desired amount of **L-Leucine-d2** using a calibrated analytical balance. Use anti-static weighing paper or a suitable weighing vessel.
- **Dissolution:** Add the desired solvent (e.g., sterile water, buffer) to the weighed **L-Leucine-d2**. Gently vortex or sonicate to ensure complete dissolution.
- **Sterilization:** If for use in cell culture or in vivo studies, sterilize the solution by passing it through a 0.22 µm filter.
- **Aliquoting and Storage:** Aliquot the sterile solution into single-use vials to minimize contamination and degradation from multiple freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

## Example Experimental Design: In Vivo Study of L-Leucine Supplementation in Rats

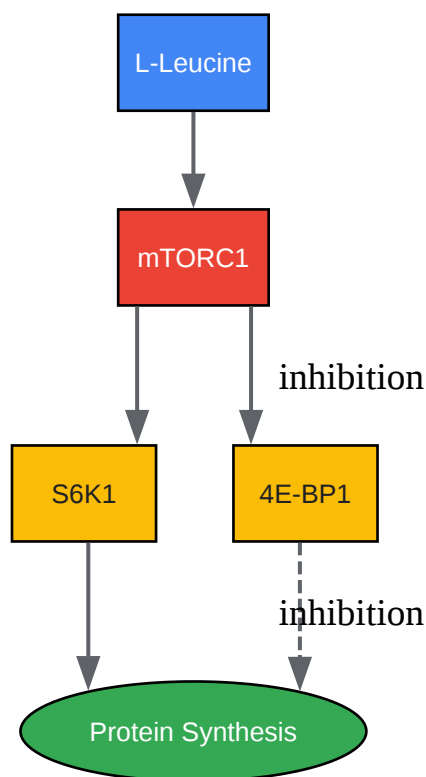
This section describes the methodology from a study investigating the effects of L-Leucine supplementation on protein synthesis in rats, which can serve as a template for designing studies with **L-Leucine-d2**.[\[6\]](#)

- Animal Model: Male Sprague-Dawley rats.
- Acclimatization: Animals are housed under standard conditions (12-hour light/dark cycle, controlled temperature and humidity) and provided with standard chow and water ad libitum for a one-week acclimatization period.
- Grouping: Animals are randomly assigned to different experimental groups (e.g., control, low-dose L-Leucine, high-dose L-Leucine).
- Supplementation Protocol:
  - A stock solution of L-Leucine in water is prepared.
  - Daily oral administration of L-Leucine or a vehicle (saline) is performed using a gavage needle.
  - Dosages are calculated based on the body weight of the animals. For example, a low dose of 0.135 g/kg and a high dose of 0.675 g/kg body weight.[\[6\]](#)
- Exercise Protocol (if applicable): If the study involves exercise, a standardized resistance exercise protocol, such as ladder climbing with a load, is implemented.[\[6\]](#)
- Sample Collection: At the end of the study period, animals are euthanized, and tissues of interest (e.g., muscle, liver) are collected for analysis. Blood samples can also be collected for plasma analysis.
- Analysis: Tissues are analyzed for markers of protein synthesis, such as the phosphorylation status of proteins in the mTOR signaling pathway, using techniques like Western blotting.

## Signaling Pathways and Workflows

## L-Leucine and the mTOR Signaling Pathway

L-Leucine is a potent activator of the mTOR (mechanistic Target of Rapamycin) signaling pathway, which is a central regulator of cell growth, proliferation, and protein synthesis.[7][8]

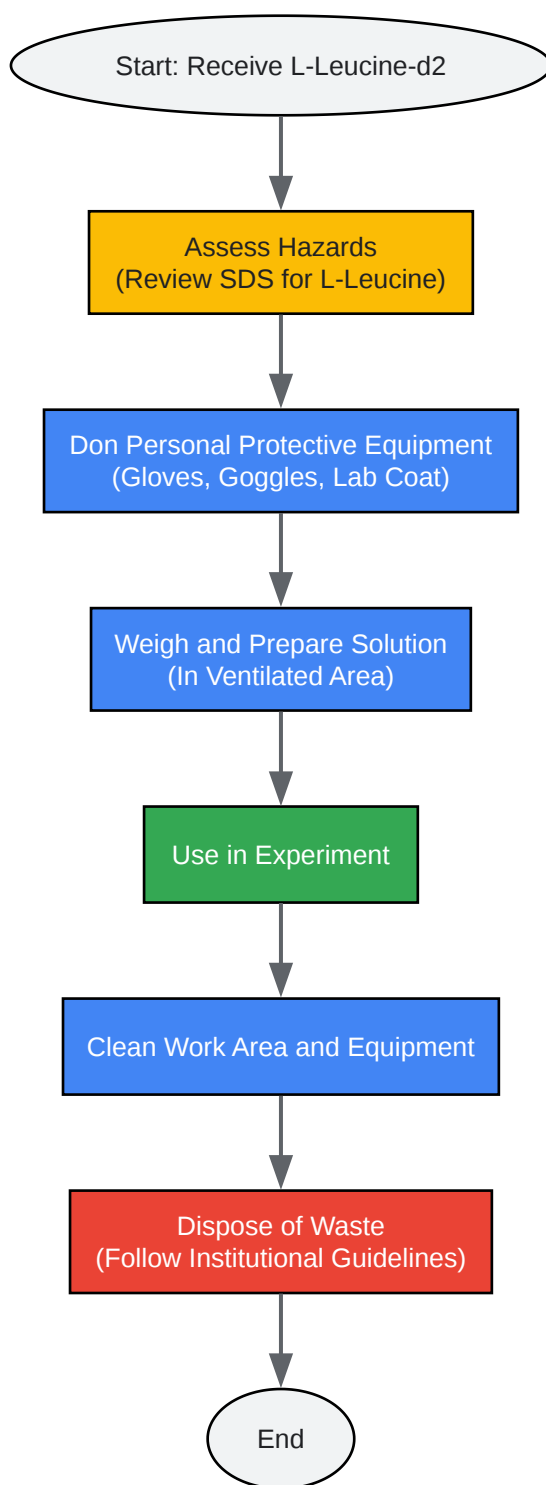


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Caption: L-Leucine activates mTORC1, promoting protein synthesis.

## Safe Handling Workflow for L-Leucine-d2

This workflow outlines the key steps for the safe handling of **L-Leucine-d2** in a laboratory setting.

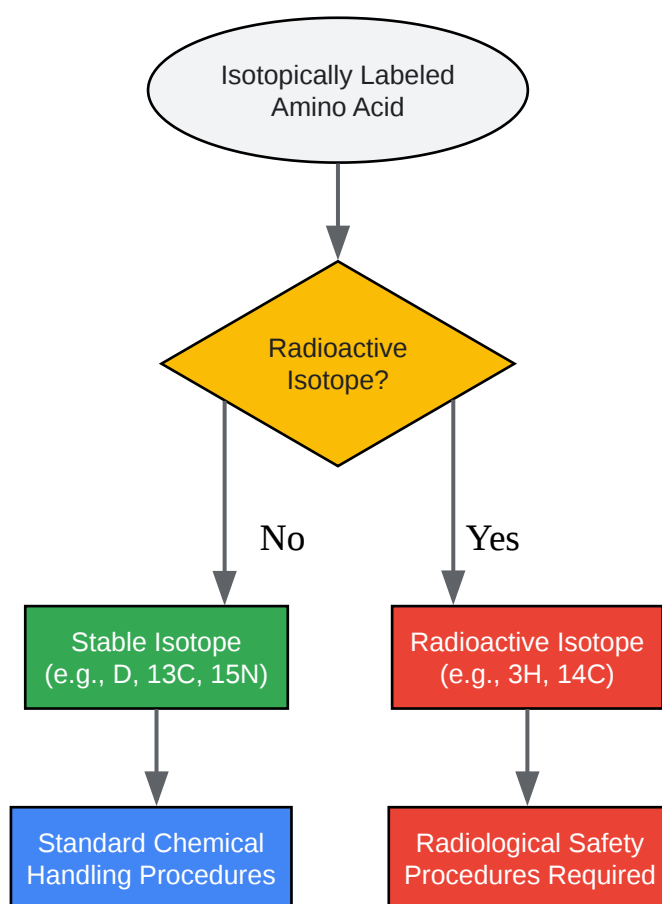


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Caption: Workflow for the safe handling of **L-Leucine-d2**.

## Logical Framework for Handling Isotopically Labeled Amino Acids

This diagram provides a logical framework for determining the appropriate handling procedures for isotopically labeled amino acids based on the type of isotope.



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Caption: Decision framework for handling isotopically labeled amino acids.

## First Aid Measures

- If Inhaled: Move person into fresh air. If not breathing, give artificial respiration.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Flush eyes with water as a precaution.



- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

In all cases of exposure, seek medical attention if symptoms persist.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Special Hazards: Emits toxic fumes under fire conditions (carbon oxides, nitrogen oxides).
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.
- Environmental Precautions: Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Disposal Considerations

Dispose of waste in accordance with federal, state, and local environmental regulations. Offer surplus and non-recyclable solutions to a licensed disposal company. Contaminated packaging should be disposed of as unused product.

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